

# An In-depth Technical Guide to o-Tolyl Isocyanate

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## Compound of Interest

Compound Name: *o-Tolyl isocyanate*

Cat. No.: B037814

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This guide provides essential physicochemical data for **o-tolyl isocyanate**, a crucial reagent in synthetic chemistry, particularly for professionals engaged in research, scientific analysis, and drug development.

## Physicochemical Properties

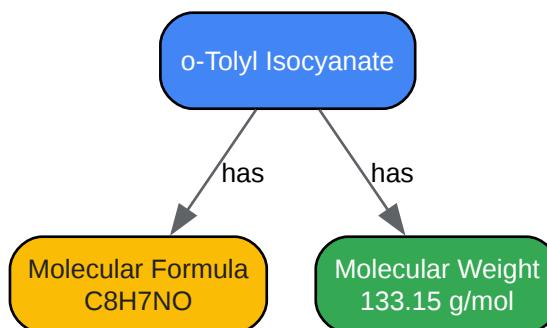
**o-Tolyl isocyanate**, also known as 2-methylphenyl isocyanate, is an organic compound that appears as a colorless to pale yellow liquid.<sup>[1]</sup> It is recognized for its high reactivity, which makes it a valuable component in the synthesis of various polymers and pharmaceuticals.<sup>[1]</sup>

Below is a summary of its key quantitative properties:

Property	Value
Molecular Formula	C8H7NO <sup>[1][2][3][4]</sup>
Linear Formula	CH <sub>3</sub> C <sub>6</sub> H <sub>4</sub> NCO <sup>[5]</sup>
Molecular Weight	133.15 g/mol <sup>[2][3]</sup>

## Chemical Structure and Properties Relationship

The following diagram illustrates the direct relationship between the common name of the compound and its fundamental chemical properties.



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### Core properties of o-Tolyl Isocyanate.

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## References

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